

Specificity and Potency Profile of WIKI4

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Compound Focus: **WIKI4**

Cat. No.: S548514

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The following table summarizes the key experimental findings on **WIKI4**'s inhibitory activity, compiled from biochemical assays [1].

Target / Aspect	Experimental Finding for WIKI4	Experimental Context / Assay
TNKS1 (Tankyrase 1)	High potency, confirmed inhibition	Biochemical assay [1]
TNKS2 (Tankyrase 2)	Biochemical IC50 estimated at ~15 nM [2]; Binding mode determined via X-ray crystallography (2.4 Å) [1]	β-catenin reporter assay; Protein X-ray crystallography [2] [1]
Selectivity vs. other ARTDs/PARPs	Selective inhibition of tankyrases over other tested ARTD enzymes [1]	Profiling against multiple human ARTD enzymes (e.g., ARTD1/PARP1, ARTD2/PARP2) [1]
Binding Site	Binds to the adenosine subsite of the NAD+ binding groove [1]	Structural biology (X-ray crystallography) [1]
Functional Effect	Stabilizes Axin, degrades β-catenin, inhibits Wnt target genes & cell growth in cancer/stem cells [2]	TOPFlash reporter assay, colony formation assays, flow cytometry [2]

Detailed Experimental Protocols

To ensure the reproducibility of the data, here is a detailed breakdown of the key methodologies cited in the table.

High-Throughput Screening (HTS) for Discovery

The initial discovery of **WIKI4** involved a high-throughput screen designed to find inhibitors of Wnt/ β -catenin signaling [2].

- **Reporter Cell Line:** A375 melanoma cells were stably transduced with a **β -catenin-activated reporter (BAR)** [2].
- **Screening Process:** Cells were treated with compounds from a chemical library (e.g., Chembridge's KINASet) in the presence of a low dose (EC20) of Wnt3A-conditioned media to activate the pathway [2].
- **Hit Criteria:** Compounds were selected as "hits" if they significantly inhibited the Wnt-induced luciferase signal at 370 nM but did not reduce cell viability at a higher 10 μ M concentration [2].
- **Specificity Cross-Check:** Initial hits were cross-screened against other pathway reporters (NF- κ B, TGF β , Retinoic Acid) to eliminate non-specific inhibitors [2].

Biochemical and Cellular Target Verification

Following its discovery, a series of experiments confirmed TNKS2 as **WIKI4**'s primary target and elucidated its mechanism [2] [1].

- **TNKS2 Inhibition Assay:** The inhibitory concentration (IC50) of **WIKI4** against TNKS2 was determined through **biochemical activity assays** measuring the enzyme's PARsylation activity [2].
- **Cellular Mechanism (Western Blot):** To confirm the mechanism observed in reporter assays, researchers treated various cell lines (e.g., DLD1, SW480 colorectal carcinoma, human embryonic stem cells) with **WIKI4**. They then used **Western blotting** to show that **WIKI4** treatment led to the stabilization of Axin proteins and a decrease in the levels of β -catenin and its downstream targets (e.g., c-Myc) [2].
- **X-ray Crystallography for Binding Mode:** The precise molecular interaction was visualized by determining the crystal structure of the **catalytic domain of human TNKS2 in complex with WIKI4** at 2.4 Å resolution. This revealed that **WIKI4** binds to the **adenosine subsite**, which is structurally distinct from the nicotinamide site targeted by other inhibitors like XAV939 [1].

Selectivity Profiling

The selectivity of **WIKI4** for tankyrases over other members of the ARTD/PARP family was confirmed through **enzymatic activity profiling** [1].

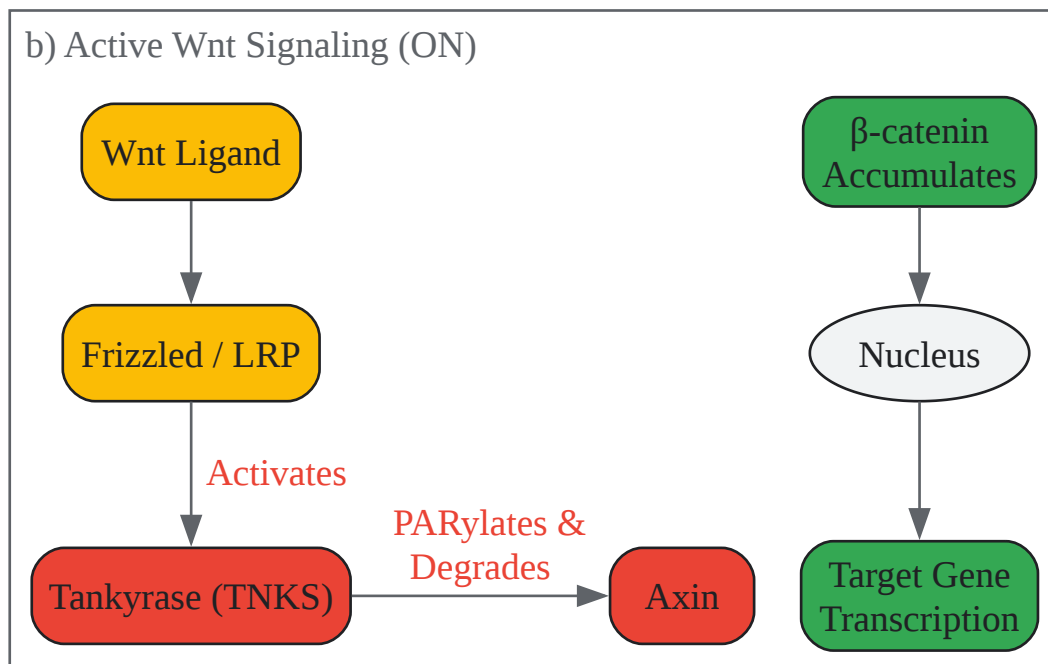
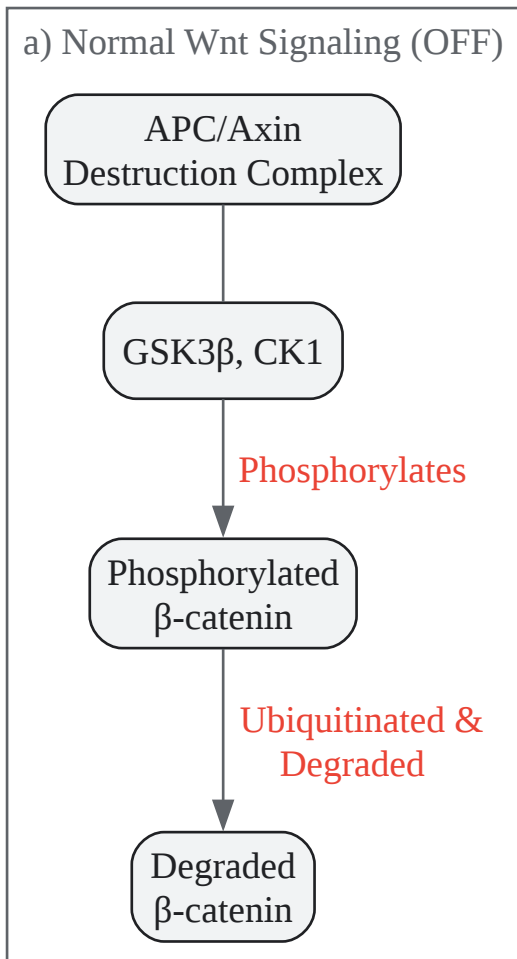
- **Method:** **WIKI4** was tested against a panel of purified human ARTD enzymes (e.g., ARTD1/PARP1, ARTD2/PARP2, ARTD4, ARTD12).
- **Result:** The compound showed significantly higher potency against TNKS1 and TNKS2 compared to the other ARTDs tested, establishing its selective profile [1].

Visualization of **WIKI4**'s Mechanism and Discovery

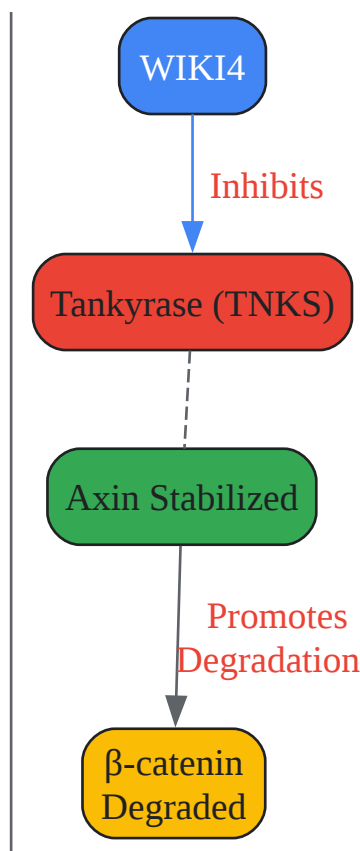
The following diagrams, generated using Graphviz, illustrate the signaling pathway and experimental workflow.

Wnt/ β -Catenin Pathway and **WIKI4** Inhibition

This diagram shows the normal Wnt signaling pathway and how **WIKI4** inhibits it by stabilizing the Axin destruction complex.



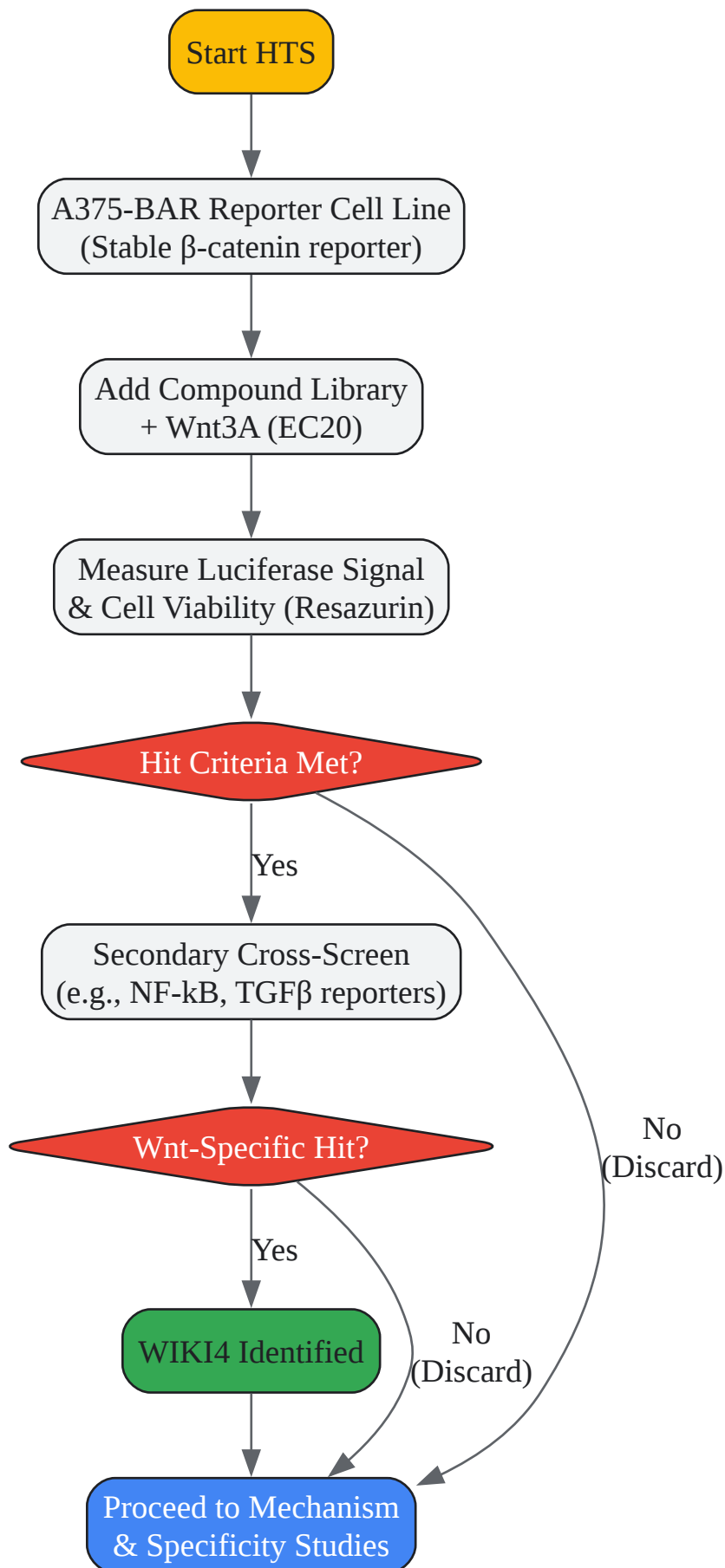
c) Effect of WIKI4



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WIKI4 High-Throughput Screening Workflow

This flowchart outlines the key steps in the experimental screening process that led to the discovery of **WIKI4**.



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Key Findings and Research Implications

The experimental data confirms that **WIKI4 is a highly specific tankyrase inhibitor** due to its unique binding mode. By targeting the adenosine subsite, it avoids the conserved nicotinamide site bound by many other PARP inhibitors, which is a likely explanation for its selectivity within the ARTD family [1]. This makes **WIKI4** a valuable chemical probe for studying Wnt/ β -catenin signaling and a potential lead compound for developing anti-cancer drugs, especially for cancers with aberrant Wnt pathway activation [2] [3].

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References

1. Structural Basis and Selectivity of Tankyrase Inhibition by a ... [journals.plos.org]
2. WIKI4, a Novel Inhibitor of Tankyrase and Wnt/ β -Catenin ... [pmc.ncbi.nlm.nih.gov]
3. Discovery of Novel Inhibitor for WNT/ β -Catenin Pathway by ... [mdpi.com]

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